

# stability of Biliverdin hydrochloride in DMSO at -20°C

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## Compound of Interest

Compound Name: *Biliverdin hydrochloride*

Cat. No.: *B1598873*

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## Technical Support Center: Biliverdin Hydrochloride

This technical support center provides troubleshooting guides and frequently asked questions concerning the stability of **Biliverdin hydrochloride** in Dimethyl Sulfoxide (DMSO) when stored at -20°C. This resource is intended for researchers, scientists, and professionals in drug development.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **Biliverdin hydrochloride** dissolved in DMSO?

For short-term to mid-term storage, a temperature of -20°C is recommended. For longer-term storage, -80°C is preferable.<sup>[1][2]</sup>

Q2: How long can I store **Biliverdin hydrochloride** in DMSO at -20°C?

When stored properly at -20°C, a solution of **Biliverdin hydrochloride** in DMSO is typically stable for up to one month.<sup>[2]</sup> Some sources indicate stability for several days at 4°C and up to six months when stored at -80°C.<sup>[1][2]</sup>

Q3: What are the critical factors for maintaining the stability of **Biliverdin hydrochloride** in DMSO?

Several factors are crucial for maintaining stability:

- **Protection from Light:** Biliverdin is photosensitive and can degrade upon exposure to visible or UV light. Solutions should always be stored in amber vials or containers wrapped in foil.[\[1\]](#)[\[3\]](#)
- **Exclusion of Air/Oxygen:** The compound is susceptible to oxidation.[\[1\]](#) It is best practice to purge the vial with an inert gas like argon or nitrogen before sealing.
- **Proper Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes immediately after preparation.[\[1\]](#)
- **Solvent Quality:** Use of newly opened, anhydrous DMSO is recommended as the presence of water can impact solubility and potentially stability.[\[2\]](#)

Q4: Are there visible signs of **Biliverdin hydrochloride** degradation in a DMSO solution?

Yes. A noticeable color change from green to brown is an indicator of slow degradation, likely due to oxidation.[\[1\]](#) If you observe this color change, the solution's integrity may be compromised, and it is advisable to use a freshly prepared solution.

## Troubleshooting Guide

This guide addresses common issues encountered during the storage and handling of **Biliverdin hydrochloride** in DMSO.

### Issue 1: Precipitate observed in the solution after thawing.

- **Possible Cause 1: Incomplete initial dissolution.**
  - **Troubleshooting Step:** Ensure the compound was fully dissolved initially. Gentle warming and vortexing or sonication may be required. For dissolving, a concentration of approximately 20 mg/mL in DMSO is achievable.[\[4\]](#)
- **Possible Cause 2: Exceeded solubility limit upon freezing.**

- Troubleshooting Step: Try to gently warm the vial to room temperature and vortex to redissolve the precipitate. If it does not redissolve, the solution may be supersaturated. Consider preparing a new, less concentrated stock solution.

## Issue 2: Reduced or inconsistent experimental results.

- Possible Cause 1: Degradation of the compound.
  - Troubleshooting Step: Check for any color change from green to brown.<sup>[1]</sup> If degradation is suspected, prepare a fresh stock solution from solid material. Refer to the storage stability data below.
- Possible Cause 2: Multiple freeze-thaw cycles.
  - Troubleshooting Step: Discard the current stock and prepare a new one, ensuring it is aliquoted into single-use vials to avoid repeated freezing and thawing.<sup>[1]</sup>

## Stability Data Summary

While detailed kinetic degradation data is not readily available in published literature, the following table summarizes the recommended storage conditions and expected stability based on supplier information.

Storage Temperature	Solvent	Recommended Duration	Key Considerations
4°C	DMSO	Several days	Protect from light and air.[1]
-20°C	DMSO	Up to 1 month	Protect from light and air; aliquot to avoid freeze-thaw cycles.[1] [2]
-80°C	DMSO	Up to 6 months	Protect from light and air; aliquot to avoid freeze-thaw cycles.[1] [2]
Room Temperature	Aqueous	Not recommended	Aqueous solutions are not recommended for storage for more than one day.[4]

## Experimental Protocols

### Protocol for Preparation of **Biliverdin Hydrochloride** Stock Solution in DMSO

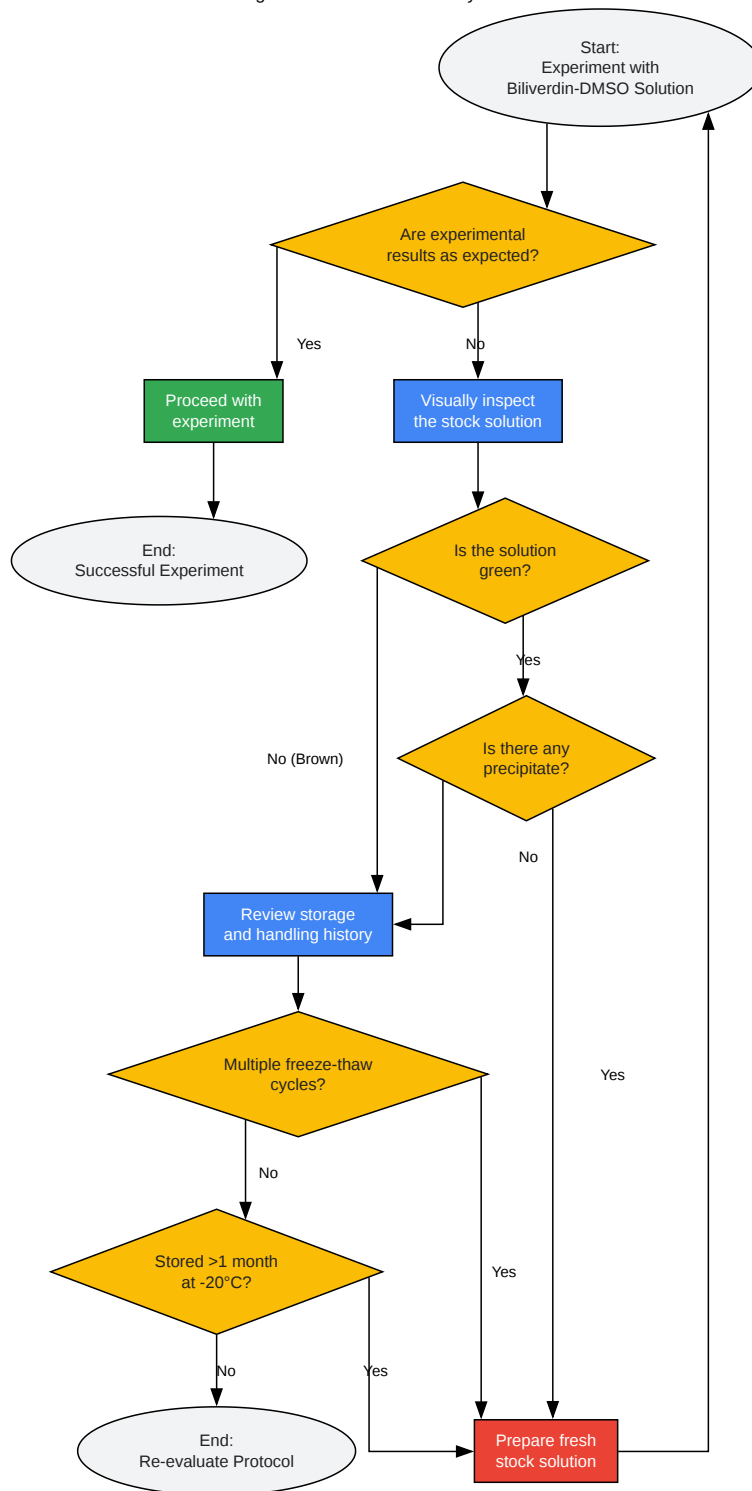
- Preparation: Allow the vial of solid **Biliverdin hydrochloride** and the sealed bottle of anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- Dissolution: Under subdued light, add the appropriate volume of anhydrous DMSO to the vial of **Biliverdin hydrochloride** to achieve the desired concentration (e.g., 10-50 mM).
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved. Gentle warming can aid dissolution.[2]
- Inert Gas Purging: Briefly purge the headspace of the vial with a gentle stream of an inert gas (argon or nitrogen) to displace oxygen.

- Aliquoting: Immediately dispense the stock solution into single-use, light-protecting (amber) microcentrifuge tubes or vials.
- Storage: Tightly cap the aliquots and store them at -20°C or -80°C, protected from light.

## Visual Workflow

The following diagram illustrates a troubleshooting workflow for assessing the stability and usability of a **Biliverdin hydrochloride** DMSO solution.

## Troubleshooting Workflow for Biliverdin Hydrochloride Solution

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Caption: Troubleshooting workflow for Biliverdin in DMSO.

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